

An In-depth Technical Guide to 4-nitro-N'-phenylbenzohydrazide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 4-nitro-N'-phenylbenzohydrazide

Cat. No.: B1228767 Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-nitro-N'- phenylbenzohydrazide**, including its chemical identity, synthesis, and potential relevance in research and drug development.

Chemical Identity and Properties

CAS Number: 39718-99-5[1]

Molecular Formula: C13H11N3O3

Molecular Weight: 257.25 g/mol [1]

IUPAC Name: 4-nitro-N'-phenylbenzohydrazide[1]

Synonyms:

- n-(4-nitrobenzoyl)-n'-phenylhydrazine
- Benzoic acid, 4-nitro-, 2-phenylhydrazide
- p-Nitrobenzoic acid 2-phenylhydrazide
- NSC-406774



- W32J9HU7FQ
- p-Nitrobenzoic phenylhydrazide
- beta-p-Nitrobenzoylphenylhydrazine
- 4-Nitrobenzoic acid phenylhydrazide[1]

Table 1: Physicochemical Properties of 4-nitro-N'-phenylbenzohydrazide

Property	Value	Reference
Molecular Formula	C13H11N3O3	INVALID-LINK
Molecular Weight	257.25 g/mol	INVALID-LINK
IUPAC Name	4-nitro-N'- phenylbenzohydrazide	INVALID-LINK
CAS Number	39718-99-5	INVALID-LINK

Synthesis

The synthesis of **4-nitro-N'-phenylbenzohydrazide** can be achieved through a two-step process. The first step involves the preparation of the intermediate 4-nitrobenzoyl chloride from 4-nitrobenzoic acid. The second step is the reaction of 4-nitrobenzoyl chloride with phenylhydrazine to yield the final product.

Experimental Protocol: Synthesis of 4-nitrobenzoyl chloride

This protocol is based on established methods for the synthesis of acyl chlorides from carboxylic acids.[2][3]

Materials:

- 4-nitrobenzoic acid
- Thionyl chloride (SOCl₂) or Phosphorus pentachloride (PCl₅)



- Anhydrous solvent (e.g., toluene or dichloromethane)
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Distillation apparatus

Procedure:

- In a dry round-bottom flask, combine 4-nitrobenzoic acid with an excess of thionyl chloride or phosphorus pentachloride.
- Add an anhydrous solvent and equip the flask with a reflux condenser.
- Heat the mixture to reflux and maintain the reaction until the evolution of gas (HCl or POCl₃/HCl) ceases. The reaction progress can be monitored by observing the dissolution of the solid 4-nitrobenzoic acid.
- After the reaction is complete, remove the excess thionyl chloride or phosphorus oxychloride by distillation.
- The resulting crude 4-nitrobenzoyl chloride can be purified by vacuum distillation.

Experimental Protocol: Synthesis of 4-nitro-N'-phenylbenzohydrazide

This protocol outlines the reaction of the synthesized 4-nitrobenzoyl chloride with phenylhydrazine.

Materials:

- 4-nitrobenzoyl chloride
- Phenylhydrazine



- Anhydrous basic solvent (e.g., pyridine or triethylamine in an inert solvent like dichloromethane)
- · Round-bottom flask
- Magnetic stirrer
- · Dropping funnel
- Ice bath

Procedure:

- Dissolve phenylhydrazine in an anhydrous basic solvent in a round-bottom flask, and cool the solution in an ice bath.
- Dissolve 4-nitrobenzoyl chloride in a suitable anhydrous solvent.
- Slowly add the 4-nitrobenzoyl chloride solution to the phenylhydrazine solution dropwise while stirring vigorously. Maintain the temperature below 5°C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.
- The reaction mixture can then be worked up by washing with dilute acid and water to remove excess reagents and byproducts.
- The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water).

Potential Biological Significance and Mechanism of Action

While specific studies on the biological activity of **4-nitro-N'-phenylbenzohydrazide** are limited, the structural motifs present in the molecule, namely the benzohydrazide and nitro functionalities, are found in various biologically active compounds.



Benzohydrazide Derivatives: This class of compounds is known to exhibit a wide range of pharmacological activities, including antimicrobial, anticonvulsant, anti-inflammatory, and anticancer effects. The mechanism of action often involves the inhibition of specific enzymes or interference with metabolic pathways.

Nitro Compounds: The nitro group is a known pharmacophore and is present in numerous antimicrobial and anticancer agents. The biological activity of nitro compounds is often attributed to their ability to undergo bioreduction to form reactive nitrogen species, which can induce cellular damage and apoptosis. For instance, some nitro compounds have been shown to induce apoptosis in cancer cells through the activation of death receptor pathways (DR-4) and intracellular BCL-2 mediated pathways.[4]

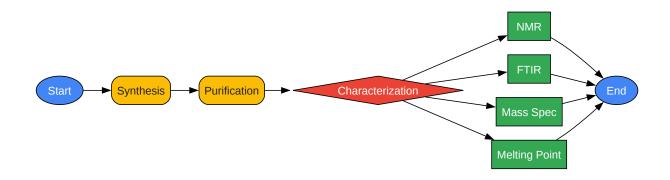
Caption: Logical relationship of synthesis and potential bioactivity.

Characterization and Analysis

The synthesized **4-nitro-N'-phenylbenzohydrazide** should be characterized to confirm its identity and purity. The following analytical techniques are recommended:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectroscopy to elucidate the chemical structure.
- Fourier-Transform Infrared (FTIR) Spectroscopy: To identify the characteristic functional groups, such as the C=O (amide), N-H, and NO₂ groups.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.
- Melting Point Analysis: To assess the purity of the compound.





Click to download full resolution via product page

Caption: General experimental workflow for synthesis and analysis.

Conclusion

This technical guide provides foundational information for researchers and scientists interested in **4-nitro-N'-phenylbenzohydrazide**. The provided synthesis protocols offer a starting point for its preparation, and the discussion on its potential biological significance highlights areas for future investigation. Further research is warranted to fully elucidate the physicochemical properties, biological activities, and potential therapeutic applications of this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. N-(4-nitrobenzoyl)-N'-phenylhydrazine | C13H11N3O3 | CID 3401606 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. prepchem.com [prepchem.com]
- 3. Organic Syntheses Procedure [orgsyn.org]



- 4. Anticancer activity mechanism of novelly synthesized and characterized benzofuran ringlinked 3-nitrophenyl chalcone derivative on colon cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-nitro-N'-phenylbenzohydrazide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1228767#4-nitro-n-phenylbenzohydrazide-cas-number-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com